

2-Naphthalenethiol: A Comprehensive Technical Overview of its Physicochemical Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molecular weight and solubility of **2-Naphthalenethiol** (CAS No. 91-60-1), a pivotal organosulfur compound utilized in various chemical syntheses and as a flavoring agent. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and logical workflows.

Core Physicochemical Data

2-Naphthalenethiol, also known as β -naphthyl mercaptan, is a white to off-white crystalline solid with a characteristic sulfurous odor.[1][2][3] Its fundamental physicochemical properties are summarized below.



Property	Value	Source(s)	
Molecular Formula	C10H8S	[1][4][5]	
Molecular Weight	160.24 g/mol	[1][6]	
Molar Mass	160.23 g⋅mol−1	[3]	
Melting Point	79-81 °C	[1][7][8]	
Boiling Point	286 °C (at 760 mmHg)	°C (at 760 mmHg) [1][9]	
Appearance	White to off-white crystalline powder	[2][6]	

Solubility Profile

The solubility of **2-Naphthalenethiol** is a critical parameter for its application in various experimental and industrial settings. Its hydrophobic naphthalene ring significantly influences its solubility characteristics.[6]

Solvent	Solubility	Temperature	Source(s)
Water	34.4 mg/L	25 °C	[7][9]
Slightly soluble	Not Specified	[1][8][10]	
Ethanol	Soluble / Very Soluble	Not Specified	[1][2][8][10]
Diethyl Ether	Soluble / Very Soluble	Not Specified	[1][7][8][10]
Petroleum Ether	Very Soluble	Not Specified	[2][8][10]
Dipropylene Glycol	Soluble	Not Specified	[7][9]
Acetone	Soluble	Not Specified	[6]
Chloroform	Soluble	Not Specified	[6]

Experimental Protocols for Solubility Determination



Accurate determination of solubility is paramount for the effective use of **2-Naphthalenethiol** in research and development. The following are detailed methodologies for quantifying its solubility in aqueous and organic media.

Aqueous Solubility Determination (OECD Guideline 105: Shake-Flask Method)

The Shake-Flask method is a widely accepted "gold standard" for determining the thermodynamic (equilibrium) solubility of substances in water.[11] It is particularly suitable for substances with solubilities above 10^{-2} g/L.

Principle: An excess amount of the solid compound is agitated in a specific volume of water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Thermostatically controlled shaker bath or magnetic stirrer with temperature control.
- Glass flasks or vials with airtight stoppers.
- Centrifuge (thermostatted, if possible).
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or smaller).
- Analytical instrumentation for concentration measurement (e.g., High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography (GC), or UV-Vis Spectrophotometry).

Procedure:

- Preparation: Add an excess amount of 2-Naphthalenethiol to a flask containing a known volume of deionized water. The excess solid should be visually apparent throughout the experiment.
- Equilibration: Seal the flask and place it in the shaker bath maintained at a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient duration to reach equilibrium. A



preliminary test is recommended to determine the time required to reach equilibrium (e.g., 24 to 48 hours).

- Phase Separation: After equilibration, allow the mixture to stand at the same constant temperature to permit the undissolved solid to settle. Subsequently, centrifuge the sample at a high speed to further separate the solid and liquid phases.
- Sampling: Carefully withdraw an aliquot of the clear supernatant (the aqueous solution).
- Filtration (Optional but Recommended): Filter the aliquot through a membrane filter that does
 not adsorb the test substance to remove any remaining microscopic particles.
- Analysis: Determine the concentration of 2-Naphthalenethiol in the filtrate using a prevalidated analytical method. Prepare a calibration curve with standards of known concentrations to quantify the solubility.

Solubility Determination in Organic Solvents

A common method for determining the solubility of a solid in an organic solvent involves the gravimetric analysis of a saturated solution.

Principle: A saturated solution of **2-Naphthalenethiol** is prepared in the desired organic solvent at a specific temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus:

- Volumetric flasks.
- Thermostatically controlled water bath or incubator.
- Analytical balance.
- Glass vials with screw caps.
- Pipettes.
- · Evaporating dish or pre-weighed vial.



Vacuum oven or desiccator.

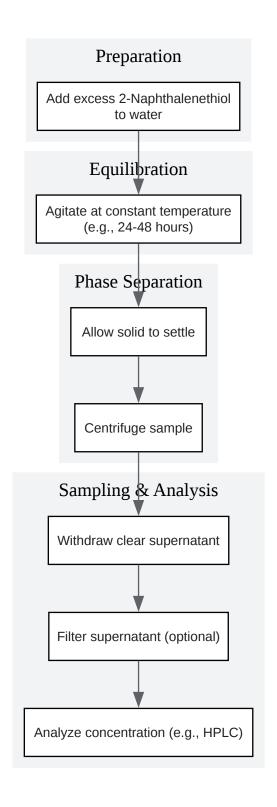
Procedure:

- Saturation: Add an excess of 2-Naphthalenethiol to a vial containing the organic solvent of interest.
- Equilibration: Seal the vial and place it in a thermostatically controlled environment. Agitate the mixture for an extended period to ensure saturation.
- Settling: Allow the undissolved solid to settle.
- Sampling: Carefully pipette a known volume of the clear supernatant into a pre-weighed evaporating dish or vial.
- Evaporation: Evaporate the solvent under a gentle stream of inert gas or in a vacuum oven at a temperature that does not cause decomposition of the solute.
- Drying: Dry the residue to a constant weight in a desiccator.
- Calculation: The solubility is calculated by dividing the mass of the residue by the volume of the aliquot taken.

Workflow and Logical Diagrams

The following diagrams illustrate the experimental workflow for determining the aqueous solubility of **2-Naphthalenethiol** and the logical relationship of its solubility properties.





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Caption: Workflow for Aqueous Solubility Determination.

Caption: Logical Relationship of 2-Naphthalenethiol's Solubility.



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